

GT 949 solubility and stability issues

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Compound of Interest

Compound Name: GT 949

Cat. No.: B1672416

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GT 949 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **GT 949**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GT 949**?

A1: **GT 949** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.^[1]
For optimal results, use newly opened, anhydrous DMSO.^[2]

Q2: What is the maximum concentration of **GT 949** that can be achieved in DMSO?

A2: **GT 949** is soluble up to 100 mM in DMSO.^[1] One supplier suggests a solubility of 50 mg/mL (94.76 mM) in DMSO, requiring sonication to achieve full dissolution.^[2]

Q3: Can I dissolve **GT 949** in ethanol?

A3: Yes, **GT 949** is soluble in ethanol at approximately 10 mM, though heating may be required to fully dissolve the compound.

Q4: What are the recommended storage conditions for solid **GT 949**?

A4: Solid **GT 949** should be stored at -20°C.

Q5: How stable is **GT 949** when stored as a solid?

A5: When stored correctly at -20°C, **GT 949** is stable for at least four years. Another source suggests stability for at least two years.

Q6: What are the recommended storage conditions for **GT 949** in solution?

A6: Stock solutions of **GT 949** should be aliquoted and stored to prevent degradation from repeated freeze-thaw cycles. For solutions in solvent, storage at -80°C is recommended for up to two years, or at -20°C for up to one year.

Troubleshooting Guides

Issue: Precipitation or phase separation occurs during the preparation of a **GT 949** solution.

Solution:

If you observe precipitation or phase separation, gentle heating and/or sonication can be used to aid dissolution. Ensure you are using a high-purity, anhydrous solvent, as the presence of water can significantly impact solubility.

Experimental Protocol: Preparing a Stock Solution of **GT 949** in DMSO

- Weigh the desired amount of solid **GT 949** in a sterile microcentrifuge tube.
- Add the calculated volume of high-purity, anhydrous DMSO to achieve the target concentration (e.g., 100 mM).
- Vortex the solution briefly to mix.
- If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C.

Issue: I need to prepare a formulation of **GT 949** for in vivo experiments.

Solution:

Several vehicle formulations have been successfully used for in vivo administration of **GT 949**. The choice of vehicle will depend on the specific requirements of your experiment (e.g., route of administration, desired concentration).

Experimental Protocols: In Vivo Formulations

- Protocol 1: A solution of ≥ 2.5 mg/mL (4.74 mM) can be prepared by adding the following solvents sequentially: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Protocol 2: A clear solution of ≥ 2.5 mg/mL (4.74 mM) can be achieved by adding solvents in this order: 10% DMSO and 90% (20% SBE- β -CD in Saline).
- Protocol 3: A formulation of ≥ 2.5 mg/mL (4.74 mM) can be made by adding 10% DMSO followed by 90% Corn Oil.

Data Summary

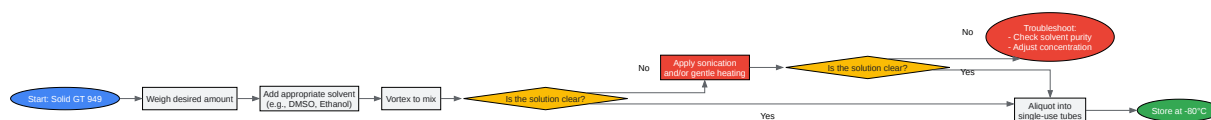
Table 1: Solubility of **GT 949**

Solvent	Concentration	Notes	Reference
DMSO	100 mM		
DMSO	50 mg/mL (94.76 mM)	Requires sonication. Hygroscopic DMSO can impact solubility.	
Ethanol	~10 mM	Requires heating.	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.74 mM)	Clear solution.	
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.74 mM)	Clear solution.	
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.74 mM)	Clear solution.	

Table 2: Stability of **GT 949**

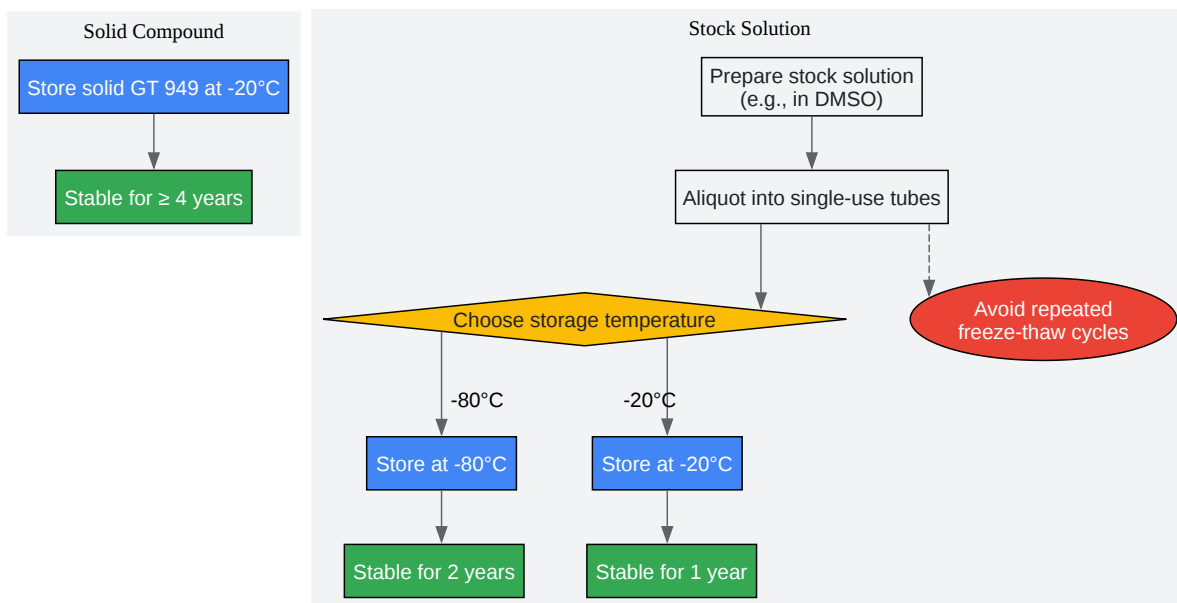
Form	Storage Temperature	Stability	Reference
Solid	-20°C	≥ 4 years	
Solid	-20°C	≥ 2 years	
In Solvent	-80°C	2 years	
In Solvent	-20°C	1 year	

Visual Guides



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Caption: Workflow for preparing a **GT 949** stock solution.



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Caption: Storage and stability guidelines for **GT 949**.

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References

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